

# An In-depth Technical Guide to 3-Nitrobenzophenone

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## Compound of Interest

Compound Name: 3-Nitrobenzophenone

Cat. No.: B1329437

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Nitrobenzophenone**, a key chemical intermediate. It covers its fundamental identifiers, physicochemical properties, a detailed experimental protocol for its synthesis, and essential safety information. This document is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development.

## Core Identifiers and Properties

**3-Nitrobenzophenone** is an organic compound characterized by a benzophenone core substituted with a nitro group at the meta-position. This substitution significantly influences its chemical reactivity and physical properties.

## Chemical Identifiers

A comprehensive list of identifiers for **3-Nitrobenzophenone** is provided below, facilitating its unambiguous identification in literature and databases.

Identifier Type	Value
CAS Number	2243-80-3[1][2]
IUPAC Name	(3-nitrophenyl)(phenyl)methanone[2][3]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> NO <sub>3</sub> [1][2]
Molecular Weight	227.22 g/mol [1]
EINECS Number	218-819-9[1][3]
InChI	InChI=1S/C13H9NO3/c15-13(10-5-2-1-3-6-10)11-7-4-8-12(9-11)14(16)17/h1-9H[2][3]
InChIKey	MFYLRNKOXORIPK-UHFFFAOYSA-N[2][3]
SMILES	C1=CC=C(C=C1)C(=O)C2=CC(=CC=C2)--INVALID-LINK--[O-][3]
Synonyms	m-Nitrobenzophenone, (3-Nitrophenyl)phenylmethanone, Methanone, (3-nitrophenyl)phenyl-[1][2][4]

## Physicochemical Properties

The key physical and chemical properties of **3-Nitrobenzophenone** are summarized in the following table.

Property	Value
Physical Description	Tan to light brown crystalline powder[1]
Melting Point	92-94 °C[1]
Boiling Point	368.92 °C (estimated)[5]
Density	1.2422 g/cm <sup>3</sup> (estimated)[5]
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.[4]

## Synthesis of 3-Nitrobenzophenone

The primary method for synthesizing **3-Nitrobenzophenone** is through the Friedel-Crafts acylation of benzene with 3-nitrobenzoyl chloride in the presence of a Lewis acid catalyst, typically aluminum chloride ( $\text{AlCl}_3$ ).

### Experimental Protocol: Friedel-Crafts Acylation

This protocol outlines a representative procedure for the laboratory-scale synthesis of **3-Nitrobenzophenone**.

Materials and Reagents:

- Benzene (anhydrous)
- 3-Nitrobenzoyl chloride
- Aluminum chloride (anhydrous)
- Dichloromethane (anhydrous)
- Hydrochloric acid (concentrated)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Ice

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a dropping funnel, a reflux condenser, and a nitrogen inlet, add anhydrous aluminum chloride (1.1 equivalents) and anhydrous dichloromethane. Cool the mixture to  $0^\circ\text{C}$  in an ice bath under a nitrogen atmosphere.
- **Addition of Acyl Chloride:** Dissolve 3-nitrobenzoyl chloride (1.0 equivalent) in anhydrous dichloromethane and add it to the dropping funnel. Add the solution dropwise to the stirred

aluminum chloride suspension over 30 minutes, maintaining the temperature at 0°C.

- **Addition of Benzene:** After the addition of the acyl chloride is complete, add anhydrous benzene (1.0 equivalent), also dissolved in anhydrous dichloromethane, dropwise to the reaction mixture over 30 minutes.
- **Reaction:** Once the addition is complete, allow the reaction mixture to warm to room temperature and then heat under reflux for 2-3 hours to ensure the reaction goes to completion.
- **Quenching:** Cool the reaction mixture back to 0°C and slowly and carefully pour it into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Work-up:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer with dichloromethane. Combine the organic layers.
- **Purification:** Wash the combined organic layers with saturated sodium bicarbonate solution and then with water. Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- **Recrystallization:** The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol, to yield pure **3-Nitrobenzophenone**.

## Applications in Research and Development

**3-Nitrobenzophenone** serves as a versatile intermediate in organic synthesis. It is a known precursor in the synthesis of ketoprofen, a non-steroidal anti-inflammatory drug.[6] Additionally, its photochemical properties make it useful as a photoinitiator in polymer chemistry and as a plastic additive to study photolytic degradation.[4][6] The presence of the nitro group allows for further chemical transformations, such as reduction to an amino group, enabling the synthesis of a wide range of derivatives, including various substituted benzophenones and heterocyclic compounds.

## Safety and Handling

**3-Nitrobenzophenone** is classified as an irritant and requires careful handling in a laboratory setting.

## GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for **3-Nitrobenzophenone**:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Measures:

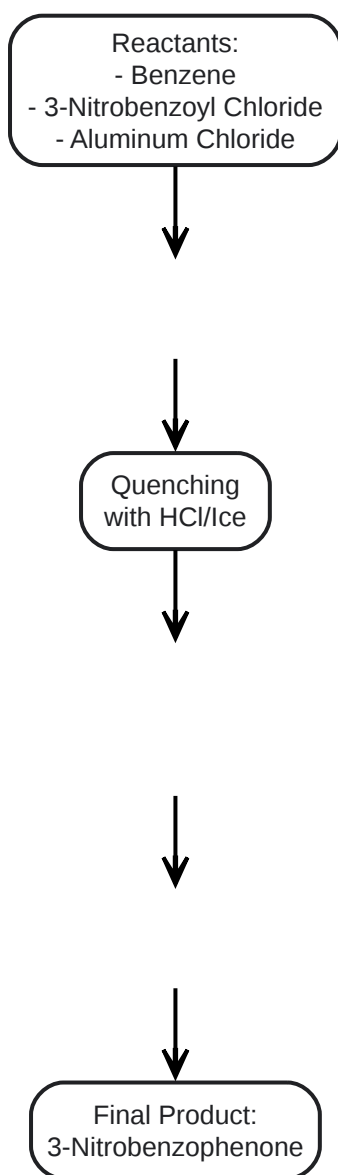
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[1]
- S37/39: Wear suitable gloves and eye/face protection.[1]

It is imperative to handle this compound in a well-ventilated fume hood and to use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

## Visualizations

### Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-Nitrobenzophenone** via the Friedel-Crafts acylation reaction.

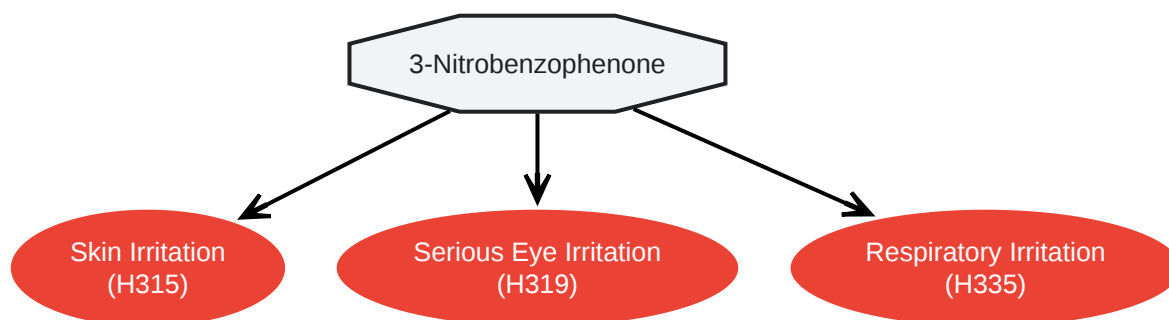


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Caption: Synthesis workflow for **3-Nitrobenzophenone**.

## GHS Hazard Classification Overview

This diagram provides a visual summary of the GHS hazard classifications for **3-Nitrobenzophenone**.



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Caption: GHS Hazard Classifications.

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## References

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